

Comparative Analysis of ME1228 and its Potential Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name: HM-1228
Cat. No.: B12386094

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For drug development professionals and researchers, understanding the nuanced differences between a parent compound and its derivatives is crucial for advancing antimicrobial therapies. This guide provides a comparative analysis of ME1228, a potent parenteral cephalosporin, and explores the landscape of its potential derivatives based on the established principles of cephalosporin structure-activity relationships (SAR). While specific, publicly available data on ME1228 derivatives is limited, this document leverages existing research on analogous cephalosporins to project the likely impact of structural modifications.

ME1228: A Profile

ME1228 is a third-generation cephalosporin characterized by an aminothiazolylacetamido side chain at the 7-position and a novel (N-ethyl-4-pyridinio)thiomethyl group at the 3-position of the cephem nucleus. This unique structure confers a broad spectrum of antibacterial activity, particularly against problematic Gram-negative pathogens.

Performance of ME1228: Key Experimental Data

Experimental data highlights the potent in vitro activity of ME1228 against a wide range of bacteria. Its efficacy is often compared with other broad-spectrum β -lactam antibiotics like ceftazidime.

In Vitro Antibacterial Activity

The minimum inhibitory concentration (MIC) is a critical measure of an antibiotic's potency. The following table summarizes the MIC values of ME1228 against various bacterial strains as determined by the broth microdilution method.

Bacterial Strain	ME1228 MIC (µg/mL)	Ceftazidime MIC (µg/mL)
Escherichia coli	≤0.06 - 0.5	0.12 - 1
Klebsiella pneumoniae	≤0.06 - 0.25	0.12 - 0.5
Enterobacter cloacae	0.25 - 8	0.5 - 16
Serratia marcescens	0.25 - 1	0.5 - 2
Proteus mirabilis	≤0.06 - 0.12	≤0.06 - 0.25
Pseudomonas aeruginosa	1 - 16	1 - 8
Staphylococcus aureus (Methicillin-susceptible)	2 - 8	8 - 32
Streptococcus pyogenes	≤0.06	0.12
Streptococcus pneumoniae	≤0.06 - 0.25	0.25 - 1

Data compiled from published studies. Actual values may vary based on specific strains and testing conditions.

Exploring the Potential of ME1228 Derivatives

While specific derivatives of ME1228 are not extensively documented in publicly accessible literature, the well-established SAR of cephalosporins allows for informed predictions on how structural modifications could impact its performance.

Modifications at the 7-Position Acylamino Side Chain

The 7-acylamino side chain is a primary determinant of the antibacterial spectrum and potency of cephalosporins.

- **Aminothiazole Ring:** This moiety is crucial for potent activity against Gram-negative bacteria. Modifications to the substituents on this ring could fine-tune the antibacterial spectrum.
- **Oxyimino Group:** The syn-configuration of the oxyimino group confers stability against many β -lactamases. Introducing bulkier or electronically different substituents on the imino-ether could further enhance β -lactamase stability.

Modifications at the 3-Position Side Chain

The substituent at the 3-position influences the pharmacokinetic profile and metabolic stability of cephalosporins.

- **Pyridiniumthiomethyl Group:** The quaternary ammonium in the (N-ethyl-4-pyridinio)thiomethyl group of ME1228 likely contributes to its good leaving group properties, facilitating the acylation of penicillin-binding proteins (PBPs). Altering the alkyl substituent on the pyridine nitrogen or modifying the pyridine ring itself could modulate this activity and impact the pharmacokinetic properties.

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Determination via Broth Microdilution

This method is a standard for assessing the in vitro activity of an antimicrobial agent.

1. Preparation of Materials:

- Sterile 96-well microtiter plates.
- Cation-adjusted Mueller-Hinton Broth (CAMHB).
- Bacterial strains cultured to a logarithmic growth phase.
- Stock solutions of ME1228 and comparator antibiotics.

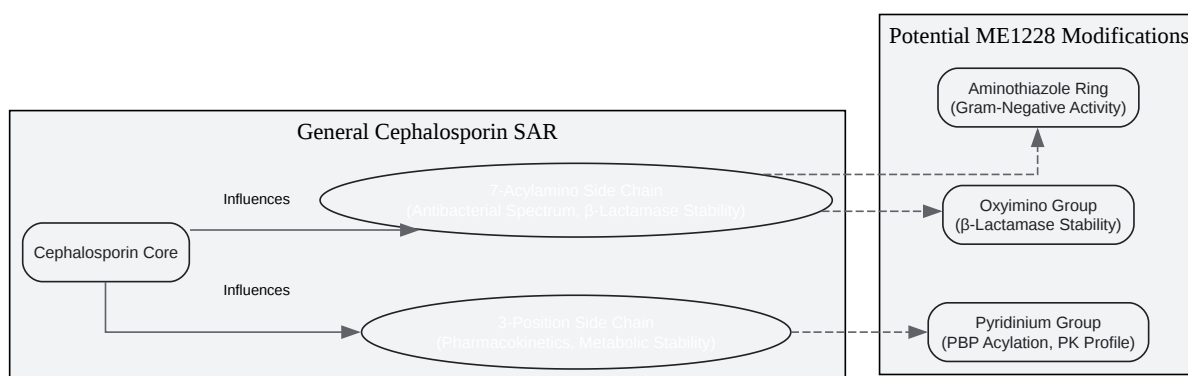
2. Inoculum Preparation:

- Suspend several colonies of the test organism in sterile saline.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).

- Dilute the adjusted suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the test wells.
3. Serial Dilution of Antibiotics:
- Perform two-fold serial dilutions of the antibiotics in CAMHB directly in the microtiter plates.
4. Inoculation and Incubation:
- Add the prepared bacterial inoculum to each well containing the diluted antibiotics.
 - Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
 - Incubate the plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours.
5. Interpretation of Results:
- The MIC is the lowest concentration of the antibiotic that completely inhibits visible growth of the organism.

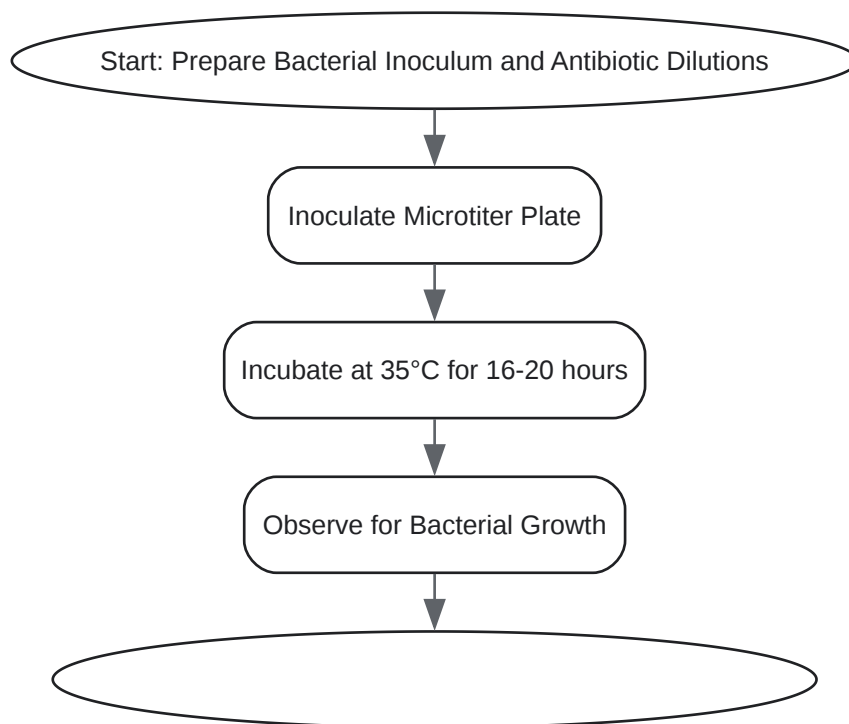
Visualizing Key Concepts

To aid in the understanding of the concepts discussed, the following diagrams illustrate the general structure-activity relationships of cephalosporins and a typical experimental workflow.



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Caption: General Structure-Activity Relationships of Cephalosporins.



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